

Tridecane-d28 physical and chemical properties

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Compound of Interest

Compound Name: Tridecane-d28

Cat. No.: B568196

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An In-depth Technical Guide to the Physical and Chemical Properties of **Tridecane-d28**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Tridecane-d28**, a deuterated analog of tridecane. Designed for researchers, scientists, and professionals in drug development, this document summarizes key quantitative data, outlines a detailed experimental protocol for its application as an internal standard, and visualizes the analytical workflow.

Introduction

Tridecane-d28 is a stable isotope-labeled form of tridecane, a saturated hydrocarbon with a 13-carbon chain. In **Tridecane-d28**, all 28 hydrogen atoms have been replaced with deuterium, a heavy isotope of hydrogen. This isotopic substitution results in a significant increase in molecular weight while maintaining nearly identical chemical properties to its non-deuterated counterpart. Due to this characteristic, **Tridecane-d28** is an excellent internal standard for quantitative analysis by mass spectrometry-based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Its distinct mass shift allows for clear differentiation from the unlabeled analyte, ensuring accurate quantification in complex matrices.

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **Tridecane-d28** and, for comparison, its non-deuterated analog, n-tridecane.

Table 1: General and Physical Properties

Property	Tridecane-d28	n-Tridecane
Molecular Formula	CD ₃ (CD ₂) ₁₁ CD ₃	C ₁₃ H ₂₈
Molecular Weight	212.53 g/mol [2]	184.36 g/mol [1]
Appearance	Colorless liquid	Colorless liquid[3]
Density	0.869 g/mL at 25 °C[2][4]	0.756 g/mL at 20 °C[1][3]
Boiling Point	234 °C[2][4]	235.43 °C[3]
Melting Point	-4 to -6 °C[2][4]	-5.4 °C[3]
Flash Point	94.0 °C (closed cup)[4]	79.44 °C[3]
Isotopic Purity	≥98 atom % D[2][4]	Not Applicable
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.[3]	Insoluble in water; soluble in organic solvents like ethanol and ether.[3]

Table 2: Identifiers

Identifier	Tridecane-d28	n-Tridecane
CAS Number	121578-12-9	629-50-5
PubChem CID	56846000[5]	12388[1]
InChI Key	IIFYFAKIEWZDVMP-KRQNKTCESA-N[2][4]	IIFYFAKIEWZDVMP-UHFFFAOYSA-N[1]

Experimental Protocol: Quantitative Analysis using Tridecane-d28 as an Internal Standard by GC-MS

The primary application of **Tridecane-d28** is as an internal standard in quantitative analytical methods. The following is a detailed, generalized protocol for its use in a Gas Chromatography-Mass Spectrometry (GC-MS) workflow.

Objective: To accurately quantify the concentration of an analyte in a sample matrix using **Tridecane-d28** as an internal standard.

Materials and Reagents:

- Analyte of interest
- **Tridecane-d28** (as the internal standard)
- High-purity organic solvent (e.g., hexane, dichloromethane)
- Sample matrix (e.g., plasma, soil extract, water sample)
- Calibrators and quality control samples
- Volumetric flasks, pipettes, and vials

Instrumentation:

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS)
- Appropriate GC column for the analyte of interest
- Autosampler
- Data acquisition and processing software

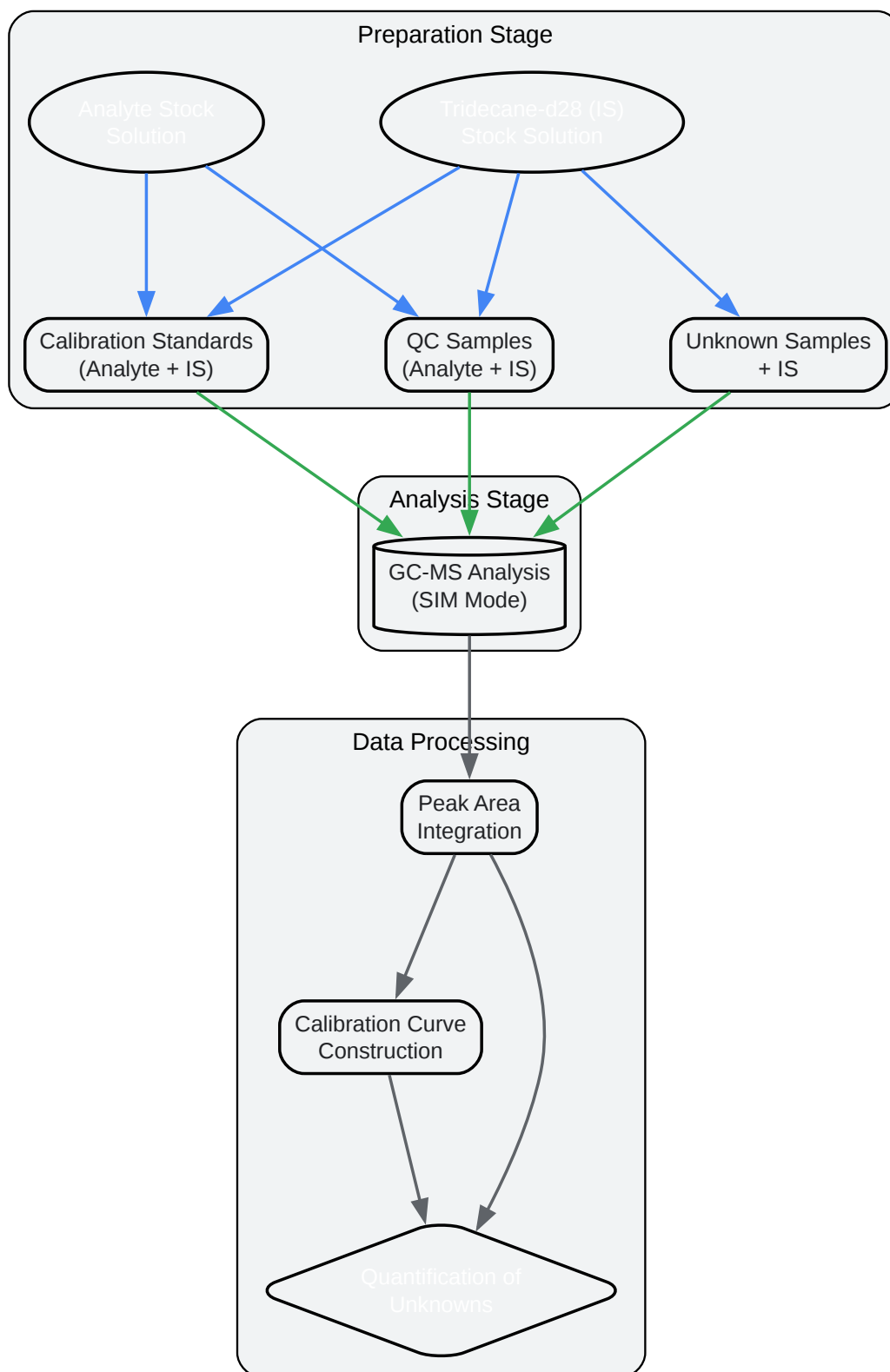
Procedure:

- Preparation of Stock Solutions:
 - Accurately weigh and dissolve the analyte and **Tridecane-d28** in a high-purity organic solvent to prepare concentrated stock solutions (e.g., 1 mg/mL).
- Preparation of Calibration Standards:
 - Perform serial dilutions of the analyte stock solution to create a series of calibration standards at different concentrations.

- Spike each calibration standard with a fixed concentration of the **Tridecane-d28** internal standard solution.
- Sample Preparation:
 - To a known volume or weight of the sample, add a precise amount of the **Tridecane-d28** internal standard solution.
 - Perform an extraction procedure (e.g., liquid-liquid extraction, solid-phase extraction) to isolate the analyte and internal standard from the sample matrix.
 - Evaporate the solvent and reconstitute the residue in a suitable solvent for GC-MS analysis.
- GC-MS Analysis:
 - Set up the GC-MS instrument with an appropriate temperature program for the inlet, oven, and transfer line to achieve chromatographic separation of the analyte and internal standard.
 - Configure the mass spectrometer to operate in Selected Ion Monitoring (SIM) mode, monitoring for characteristic ions of both the analyte and **Tridecane-d28**.
 - Inject the prepared calibration standards, quality control samples, and unknown samples.
- Data Analysis:
 - Integrate the peak areas for the analyte and the internal standard (**Tridecane-d28**) in each chromatogram.
 - Calculate the response ratio (analyte peak area / internal standard peak area) for each calibration standard.
 - Construct a calibration curve by plotting the response ratio against the concentration of the analyte for the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by calculating their response ratios and interpolating from the calibration curve.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for using **Tridecane-d28** as an internal standard in a quantitative analysis.



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Caption: Workflow for quantitative analysis using **Tridecane-d28** as an internal standard.

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